

Commercial Availability & Synthesis Guide: 3-(Chlorosulfonyl)-4-methoxybenzoic acid

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Compound of Interest

Compound Name: 3-(Chlorosulfonyl)-4-methoxybenzoic acid

CAS No.: 50803-29-7

Cat. No.: B1587561

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Executive Summary

3-(Chlorosulfonyl)-4-methoxybenzoic acid is a specialized bifunctional building block used primarily in the synthesis of sulfonamide-based pharmacophores (e.g., SGLT2 inhibitors, anti-inflammatory agents).

- Commercial Status: High Risk / Low Availability.
 - This compound is not a commodity chemical. It is typically classified as a "made-to-order" or "research-scale" reagent.
 - Cost: Commercial pricing is prohibitive for scale-up, often exceeding \$300 USD per gram from catalog suppliers (e.g., Crysdot, SCBT).
 - Lead Time: 2–4 weeks is standard, indicating lack of shelf stock.
- Recommendation: For requirements exceeding 5 grams, an in-house synthesis (The "Make" Option) is strongly recommended. The precursor (p-anisic acid) is ubiquitous and cheap

(<\$0.10/g), and the transformation is a single-step, high-yield reaction.

Chemical Profile & Identity

Property	Specification
Chemical Name	3-(Chlorosulfonyl)-4-methoxybenzoic acid
CAS Number	50803-29-7
Molecular Formula	C ₈ H ₇ ClO ₅ S
Molecular Weight	250.66 g/mol
Structure	Benzoic acid core; Methoxy (-OCH ₃) at C4; Sulfonyl chloride (-SO ₂ Cl) at C3. [1] [2] [3] [4]
Physical State	White to off-white crystalline solid. [5]
Reactivity	Moisture Sensitive. The -SO ₂ Cl group hydrolyzes to the sulfonic acid (-SO ₃ H) upon exposure to atmospheric moisture.

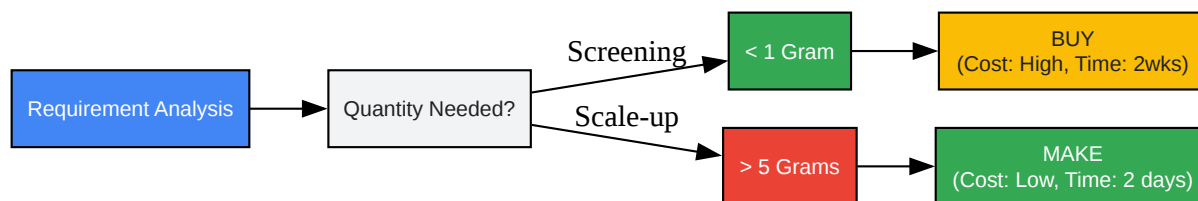
Supply Chain Landscape

The commercial market for this compound is fragmented. Most listings are from aggregators rather than primary manufacturers.

Major Suppliers (Catalog)

- Santa Cruz Biotechnology (SCBT): Listed as "Research Use Only." Often out of stock.
- Crysdot LLC: High pricing tier (~\$1,400 for 5g).
- Combi-Blocks / Enamine: Frequently list the methyl ester or the sulfonic acid derivative, but the specific acid-chloride (CAS 50803-29-7) is rare due to stability issues.

The "Make vs. Buy" Decision Matrix



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Figure 1: Decision matrix for sourcing **3-(Chlorosulfonyl)-4-methoxybenzoic acid** based on scale.

Synthesis Protocol (The "Make" Option)

Since commercial options are poor, the following protocol is the industry standard for generating high-purity material. This reaction utilizes Chlorosulfonic Acid (ClSO₃H) to effect electrophilic aromatic substitution.^[6]

Reaction Logic

- Substrate: 4-Methoxybenzoic acid (p-Anisic acid).^{[5][7]}
- Directing Effects:
 - -OCH₃ (C4): Strongly activating, ortho/para director. (Para is blocked).
 - -COOH (C1): Deactivating, meta director.
 - Result: Both groups direct the incoming electrophile (-SO₂Cl) to Position 3. This ensures high regioselectivity (>95%).

Step-by-Step Methodology

Safety Warning: Chlorosulfonic acid reacts violently with water, releasing HCl gas and sulfuric acid mist. Perform all operations in a fume hood.

Reagents:

- 4-Methoxybenzoic acid (1.0 eq)

- Chlorosulfonic acid (5.0 – 8.0 eq) [Excess serves as solvent and reagent]
- Thionyl chloride (Optional, 1.0 eq, if converting COOH to COCl is desired simultaneously, otherwise omit).

Protocol:

- Setup: Equip a dry 3-neck round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, and a drying tube (CaCl₂). Cool the flask to 0°C in an ice bath.
- Addition: Charge the flask with Chlorosulfonic acid (neat).
- Reaction: Slowly add solid 4-Methoxybenzoic acid portion-wise over 30 minutes.
 - Note: Keep temperature < 10°C to prevent charring.
- Heating: Once addition is complete, remove the ice bath. Allow to warm to Room Temperature (RT).
 - Optimization: If TLC shows incomplete conversion after 2 hours, heat gently to 50°C for 1 hour. (Do not overheat, or desulfonation/polymerization may occur).
- Quench (Critical):
 - Prepare a large beaker of crushed ice (approx. 10x volume of acid).
 - Dropwise, pour the reaction mixture onto the vigorously stirred ice.
 - Observation: A white precipitate (the product) will form immediately.
- Isolation: Filter the solid rapidly using a sintered glass funnel. Wash with cold water (3x) to remove residual acid.
- Drying: Dissolve the wet cake in Ethyl Acetate (EtOAc), wash with brine, dry over Na₂SO₄, and concentrate in vacuo.
 - Storage: Store under inert gas (Nitrogen/Argon) at -20°C.

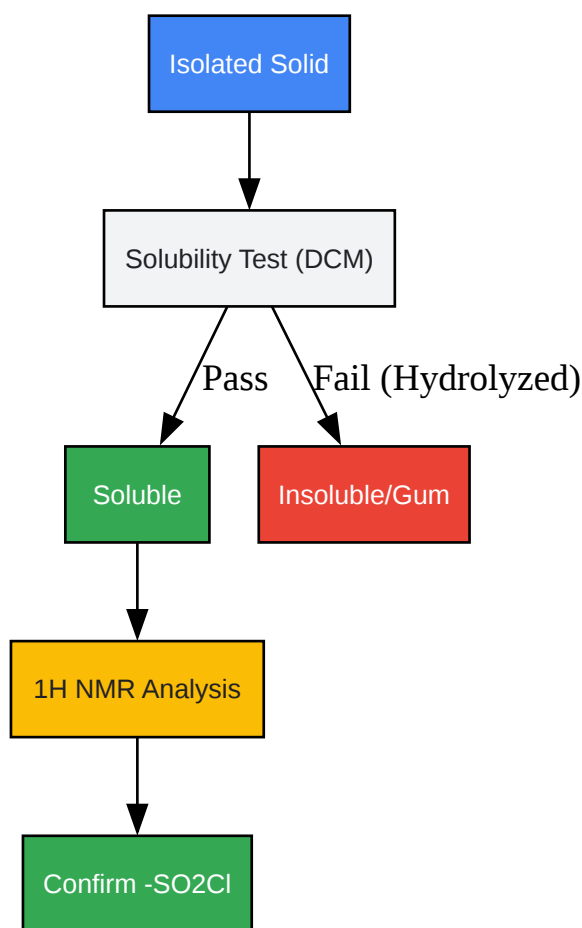
Quality Control & Analytics

Validating the integrity of the sulfonyl chloride group is essential, as it degrades to the sulfonic acid.

Analytical Distinctions

Feature	Target: Sulfonyl Chloride (-SO ₂ Cl)	Impurity: Sulfonic Acid (-SO ₃ H)
Solubility	Soluble in DCM, EtOAc, THF.	Insoluble in DCM; Soluble in Water/DMSO.
TLC (50% EtOAc/Hex)	High R _f (~0.6 - 0.8)	Baseline (R _f ~ 0.0)
¹ H NMR (DMSO-d ₆)	Distinct aromatic shift.	Broad acidic protons; shift changes.
Mass Spec	[M-Cl+OH] peak often seen (hydrolysis in MS).	[M-H] ⁻ 231.0 (Negative mode).

QC Workflow Diagram



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Figure 2: Rapid QC workflow to verify sulfonyl chloride integrity.

Applications in Drug Discovery

This intermediate is a gateway to N-substituted-3-sulfonamido-4-methoxybenzoic acids.

- SGLT2 Inhibitor Analogs: The 4-methoxy-3-substituted phenyl ring is a common scaffold in gliflozin-type drugs.
- Fragment-Based Screening: The carboxylic acid allows for amide coupling (linking to a scaffold), while the sulfonyl chloride allows for diversification with various amines (creating a library).

Standard Derivatization Reaction

To synthesize a sulfonamide library:

- Reagents: **3-(Chlorosulfonyl)-4-methoxybenzoic acid** + Amine (R-NH₂) + Base (Pyridine or Et₃N).
- Solvent: DCM or THF (Anhydrous).
- Condition: 0°C to RT, 2 hours.
- Yield: Typically >85%.[\[1\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

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